

Personal protective equipment for handling Bismuth salicylate

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Compound of Interest

Compound Name: Bismuth salicylate

Cat. No.: B12671066

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Essential Safety and Handling Guide for Bismuth Salicylate

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Bismuth salicylate**, presented to build trust and provide value beyond the product itself.

Chemical Identifier:

- Name: **Bismuth Salicylate**
- CAS Number: 14882-18-9
- Molecular Formula: $C_7H_5BiO_4$ (approximate)[1]

Hazard Summary: **Bismuth salicylate** is considered a hazardous substance that can cause irritation to the eyes, skin, and respiratory system.[2][3] Ingestion may be harmful to health.[2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is crucial to ensure safety when handling **Bismuth salicylate**. The following table summarizes the recommended PPE.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.[4]	EN 166 (EU) or NIOSH (US). [3][4]
Skin Protection	Chemical-resistant, impervious gloves. Nitrile rubber with a thickness >0.11 mm is a suitable material.[5] Fire/flammable resistant and impervious clothing.[4]	EU Directive 89/686/EEC and the standard EN 374.[3][4]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.[4] For dust formation, a particulate filter device (P1) is necessary.[5]	NIOSH (US) or EN 143.[5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water.[4]
Eye Contact	Immediately flush eyes with fresh, running water for at least 15 minutes, ensuring to keep the eyelids open.[2][4] Seek medical attention.[4]
Ingestion	Rinse the mouth with water. Do not induce vomiting.[4] Never give anything by mouth to an unconscious person.[3][4] Call a doctor or Poison Control Center immediately.[4]

Handling and Storage

- Handling: Handle in a well-ventilated area.[4] Wear suitable protective clothing.[4] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[4] Use non-sparking tools.[4]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][4] Store away from foodstuff containers or incompatible materials.[4]

Spill and Disposal Plan

A clear, step-by-step plan for managing spills and disposing of **Bismuth salicylate** is essential for laboratory safety.

Spill Cleanup Protocol:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.

- Containment: For powder spills, avoid generating dust.[3][4] Dampen the spilled solid with a suitable solvent like toluene to prevent it from becoming airborne.[6][7]
- Cleanup: Use spark-proof tools and explosion-proof equipment.[4] Sweep or shovel the contained material into a suitable, closed container for disposal.[3]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the collected waste and contaminated materials in accordance with local, state, and federal regulations.[4]

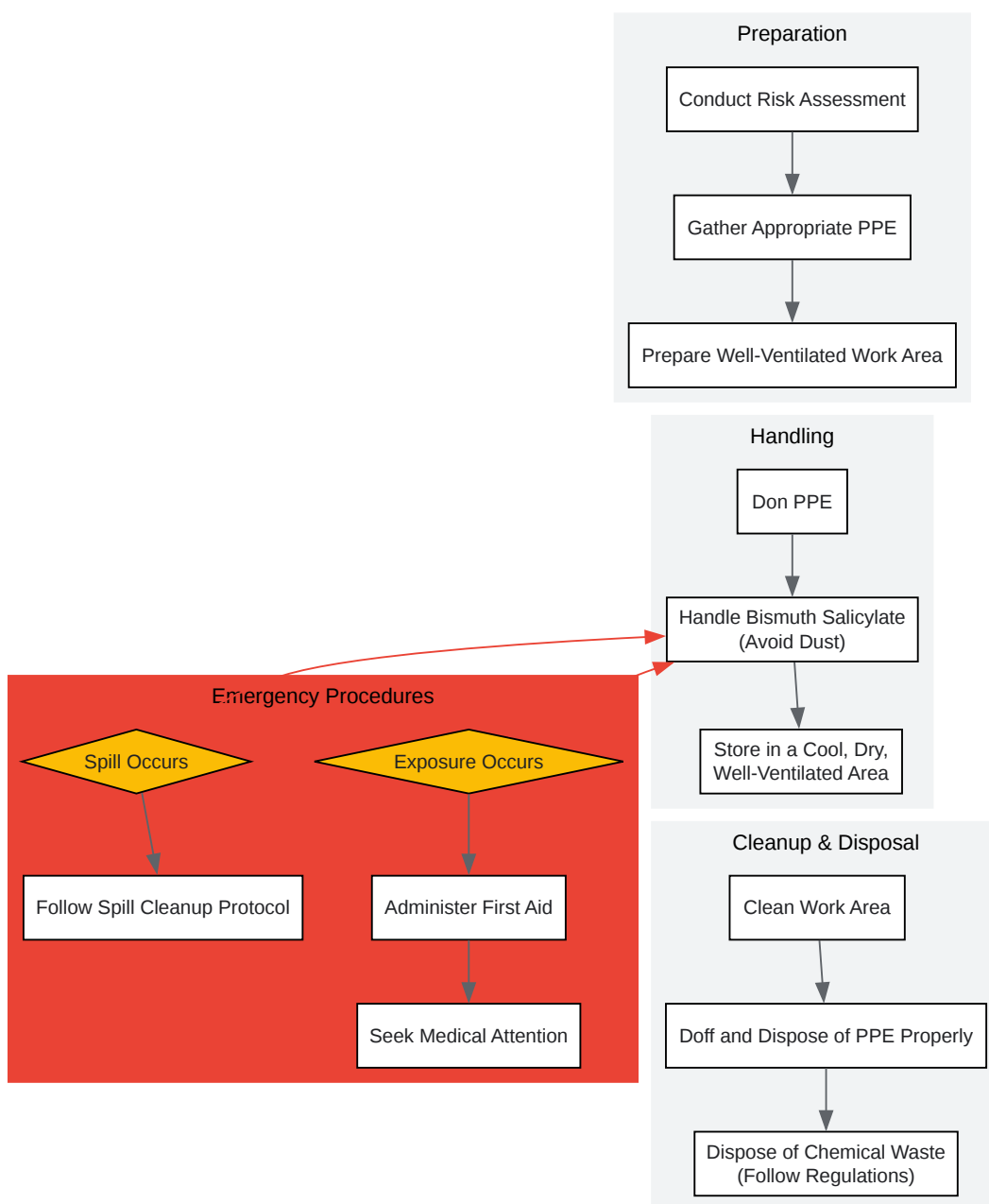
Disposal Plan:

- Unused Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3] Do not allow the product to enter drains.[3][5]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[4]

Bismuth Salicylate Handling Workflow

The following diagram illustrates the logical workflow for safely handling **Bismuth salicylate** in a laboratory setting.

Bismuth Salicylate Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Bismuth Salicylate**.

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